

Comparative Environmental Impact Assessment: (4-(Methoxymethyl)cyclohexyl)methanol and Its Alternatives

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Compound of Interest

Compound Name: (4-(Methoxymethyl)cyclohexyl)methanol

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Environmental Profiles

The selection of chemical compounds in industrial applications and drug development extends beyond performance and efficacy to encompass environmental impact. This guide provides a comparative environmental assessment of **(4-(Methoxymethyl)cyclohexyl)methanol** against three potential alternatives: 1,4-Cyclohexanedimethanol (CHDM), 2,2,4-Trimethyl-1,3-pentanediol diisobutyrate (TXIB), and Di-isononyl phthalate (DINP). The following sections present available quantitative data on key environmental indicators, detailed experimental protocols for the cited ecotoxicological and biodegradation studies, and visual representations of experimental workflows to aid in informed decision-making.

Quantitative Environmental Impact Data

The environmental profiles of **(4-(Methoxymethyl)cyclohexyl)methanol** and its alternatives are summarized in the table below. It is important to note that specific environmental data for **(4-(Methoxymethyl)cyclohexyl)methanol** as a pure substance is limited in publicly available literature. Much of the available information pertains to crude 4-methylcyclohexanemethanol (MCHM), a mixture in which **(4-(Methoxymethyl)cyclohexyl)methanol** is a component^[1].

Parameter	(4-(Methoxymethyl)cyclohexyl) methanol	1,4-Cyclohexanedi methanol (CHDM)	2,2,4-Trimethyl-1,3-pentanediol diisobutyrate (TXIB)	Di-isononyl phthalate (DINP)
Biodegradability	Data for crude MCHM indicates nearly complete aerobic degradation within 14 days[2]. Anaerobic degradation is significantly slower[2].	Inherently biodegradable, with 98% degradation over a 19-day period in an OECD 302B test.	Considered "inherently biodegradable" [3].	Readily biodegradable, with 57% to 81% removal in 28 days by CO2 evolution[4].
Aquatic Toxicity - Fish	Data for crude MCHM is available.	LC50 (96h) > 100 mg/L (species not specified)[3].	LC50 = 18 mg/L (acute fish toxicity)[3].	Acute exposure studies found no effects at tested concentrations[5].
Aquatic Toxicity - Invertebrates	Data for crude MCHM is available.	EC50 (48h) for Daphnia magna > 100 mg/L.	EC50 = 300 mg/L (acute daphnia)[3].	No adverse effects observed within the limits of water solubility[6].
Aquatic Toxicity - Algae	Not found	Not found	EC50 = 8.0 mg/L (acute algae); NOEC = 5.3 mg/L (acute algae)[3].	No adverse effects observed within the limits of water solubility[6].
Bioaccumulation Potential	Not found	An estimated Bioconcentration Factor (BCF) of 3 suggests a low potential for	Substance is not considered persistent, bioaccumulative,	Low potential to bioaccumulate in the environment[6].

bioconcentration[7]. and toxic (PBT) [8].

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the environmental impact assessment. These protocols are based on internationally recognized OECD guidelines.

Ready Biodegradability - OECD 301C (Modified MITI Test I)

This test evaluates the ready biodegradability of chemicals by measuring oxygen consumption.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a mixed population of microorganisms from activated sludge and incubated under aerobic conditions in the dark or diffuse light. The consumption of oxygen is measured by a respirometer for 28 days. The percentage of biodegradation is calculated as the ratio of the biochemical oxygen demand (BOD) to the theoretical oxygen demand (ThOD).
- Test System:
 - Apparatus: Automatic electrolytic BOD meter or respirometer.
 - Inoculum: Activated sludge from a wastewater treatment plant, precultured with synthetic sewage.
 - Test Substance Concentration: Typically 100 mg/L.
 - Reference Substance: Sodium benzoate, aniline, or sodium acetate to check the procedure's validity.
 - Control: A blank control with only inoculum and mineral medium.
- Procedure:
 - The test substance, mineral medium, and inoculum are added to the test flasks.

- The flasks are sealed and connected to the respirometer.
- The oxygen consumption is continuously monitored for 28 days at a constant temperature ($25 \pm 1^\circ\text{C}$).
- Data Analysis: The percentage of biodegradation is calculated based on the measured oxygen consumption relative to the theoretical oxygen demand. A substance is considered readily biodegradable if it reaches a 60% degradation level within a 10-day window during the 28-day test period.

Acute Immobilisation Test for *Daphnia* sp. - OECD 202

This test assesses the acute toxicity of chemicals to *Daphnia magna*.

- Principle: Young daphnids (less than 24 hours old) are exposed to the test substance in a static or semi-static system for 48 hours. The endpoint is the immobilization of the daphnids, defined as the inability to swim within 15 seconds after gentle agitation.
- Test System:
 - Test Organism: *Daphnia magna*.
 - Test Duration: 48 hours.
 - Test Concentrations: At least five concentrations in a geometric series.
 - Control: A control group without the test substance.
 - Test Conditions: Temperature of $20 \pm 2^\circ\text{C}$ with a 16-hour light/8-hour dark photoperiod.
- Procedure:
 - Daphnids are placed in test vessels containing the different concentrations of the test substance.
 - Observations for immobilization are made at 24 and 48 hours.

- **Data Analysis:** The concentration that causes immobilization in 50% of the daphnids (EC50) is calculated for the 48-hour exposure period.

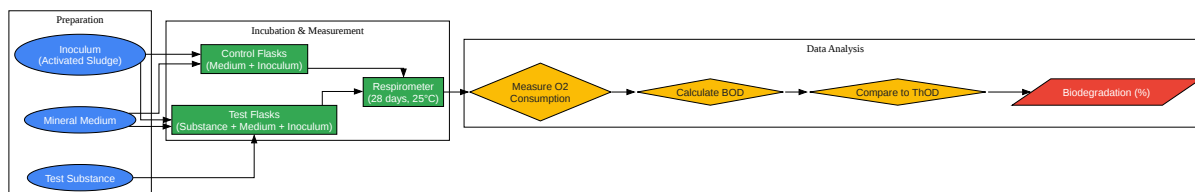
Fish, Acute Toxicity Test - OECD 203

This test evaluates the acute lethal toxicity of chemicals to fish.

- **Principle:** Fish are exposed to the test substance for a 96-hour period. Mortalities are recorded at 24, 48, 72, and 96 hours.
- **Test System:**
 - **Test Organism:** Recommended species include Zebrafish (*Danio rerio*) or Rainbow trout (*Oncorhynchus mykiss*).
 - **Test Duration:** 96 hours.
 - **Test Concentrations:** At least five concentrations in a geometric series.
 - **Control:** A control group without the test substance.
 - **Test Conditions:** Species-specific temperature and photoperiod.
- **Procedure:**
 - Fish are introduced into test chambers containing the various concentrations of the test substance.
 - Mortality and any abnormal behavior are observed and recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The concentration that is lethal to 50% of the test fish (LC50) is determined for the 96-hour exposure period.

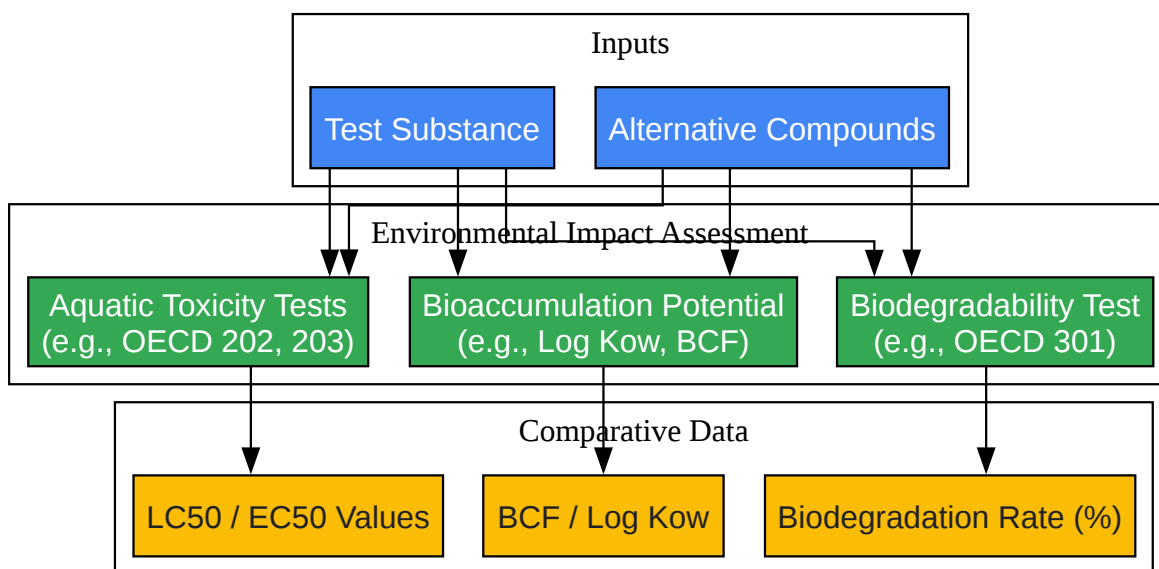
Visualizations

To further clarify the experimental processes, the following diagrams illustrate key workflows.



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Caption: Workflow for the OECD 301C Ready Biodegradability Test.



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Caption: Logical relationship for comparative environmental assessment.

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